

# N-[4-(4-aminophenoxy)phenyl]acetamide: A Comprehensive Technical Guide to Material Safety

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	N-[4-(4-aminophenoxy)phenyl]acetamide
CAS No.:	2687-41-4
Cat. No.:	B1265528

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## Introduction

**N-[4-(4-aminophenoxy)phenyl]acetamide** is a chemical compound with potential applications in pharmaceutical and materials science research. As with any chemical substance, a thorough understanding of its properties and potential hazards is paramount for safe handling and use in a laboratory setting. This technical guide provides a comprehensive overview of the material safety information for **N-[4-(4-aminophenoxy)phenyl]acetamide**, compiled from available data and analysis of structurally related compounds. It is designed to equip researchers, scientists, and drug development professionals with the necessary knowledge to handle this substance responsibly and effectively.

## Chemical Identification

A clear identification of the substance is the first step in ensuring safe handling.

Identifier	Value	Source
Chemical Name	N-[4-(4-aminophenoxy)phenyl]acetamide	PubChem[1]
CAS Number	2687-41-4	PubChem[1]
Molecular Formula	C <sub>14</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub>	PubChem[1]
Molecular Weight	242.27 g/mol	PubChem[1]
Synonyms	N-(4-(4-Aminophenoxy)phenyl)acetamide , N-Acetyl-4,4'-diaminodiphenyl ether, 4'-(p-Aminophenoxy)acetanilide	PubChem[1]

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C14 [label="C"];
N2 [label="N"];
H5[label="H"];
H6[label="H"];

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C2 -- C3;
C3 -- C4;
C4 -- C5;
C5 -- C6;
C6 -- C1;
C4 -- N1;
N1 -- H1;
N1 -- C7;
C7 -- 01 [style=double];
C7 -- C8;
C8 -- H2;
C8 -- H3;
C8 -- H4;

// Ether linkage
C1 -- 02;

// Benzene ring 2 with amino group
02 -- C9;
C9 -- C10;
C10 -- C11;
C11 -- C12;
```

C12 -- C13;  
C13 -- C14;  
C14 -- C9;  
C12 -- N2;  
N2 -- H5;  
N2 -- H6;  
}

Figure 1: Chemical Structure of **N-[4-(4-aminophenoxy)phenyl]acetamide**

## Hazard Identification and Precautionary Measures

While a specific Material Safety Data Sheet (MSDS) for **N-[4-(4-aminophenoxy)phenyl]acetamide** is not readily available, an analysis of structurally similar compounds, such as other acetamides and aromatic amines, allows for an informed assessment of potential hazards.

Potential Health Effects:

- Eye Irritation: Similar compounds can cause serious eye irritation.[2]
- Skin Irritation: May cause skin irritation upon prolonged or repeated contact.[2]
- Respiratory Tract Irritation: Inhalation of dust may cause respiratory irritation.[2]
- Harmful if Swallowed: Some related compounds are harmful if swallowed.[2]

Precautionary Statements:

- Wash hands and any exposed skin thoroughly after handling.[3]
- Wear protective gloves, protective clothing, eye protection, and face protection.[3]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3]
- Use only outdoors or in a well-ventilated area.[3]
- Do not eat, drink, or smoke when using this product.[4]

Hazard Identification
Potential for eye, skin, and respiratory irritation. May be harmful if swallowed. Handle with care, avoiding dust generation.

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Figure 2: Summary of Potential Hazards

## First-Aid Measures

In the event of exposure, prompt and appropriate first-aid is crucial. The following measures are recommended based on best practices for handling similar chemical compounds.

- **Inhalation:** If dust is inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[5]
- **Skin Contact:** In case of skin contact, immediately wash with plenty of soap and water while removing all contaminated clothing and shoes. Get medical attention if irritation develops.[3]
- **Eye Contact:** If the substance comes into contact with the eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3]
- **Ingestion:** If swallowed, rinse the mouth with water. Do NOT induce vomiting. Call a poison center or doctor/physician if you feel unwell.[3]

## Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize risk.

Handling:

- Handle in a well-ventilated place.[5]
- Wear suitable protective clothing, including gloves and eye/face protection.[3]
- Avoid contact with skin and eyes.[3]

- Avoid the formation of dust and aerosols.[5]
- Use non-sparking tools.[5]

Storage:

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.[5]
- Store away from incompatible materials such as strong oxidizing agents.[4]

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are vital for minimizing exposure.

Engineering Controls:

- Ensure adequate ventilation, especially in enclosed areas.
- Use a chemical fume hood when handling significant quantities or if dust is generated.

Personal Protective Equipment:

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[3]
- Skin Protection: Wear nitrile rubber gloves and a laboratory coat.[4]
- Respiratory Protection: If dust is generated and engineering controls are not sufficient, use a NIOSH-approved respirator for dusts.

## Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **N-[4-(4-aminophenoxy)phenyl]acetamide**.

Property	Value	Source
Physical State	Solid (predicted)	-
Molecular Weight	242.27 g/mol	PubChem[1]
XLogP3	2.4	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	3	PubChem[1]
Exact Mass	242.105527694 Da	PubChem[1]
Monoisotopic Mass	242.105527694 Da	PubChem[1]
Topological Polar Surface Area	64.4 Å <sup>2</sup>	PubChem[1]
Heavy Atom Count	18	PubChem[1]

## Stability and Reactivity

Understanding the stability and reactivity of a substance is critical for safe storage and handling.

- **Chemical Stability:** The material is expected to be stable under normal ambient and anticipated storage and handling conditions of temperature and pressure.[6]
- **Possibility of Hazardous Reactions:** Aromatic amines can be incompatible with isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.[5]
- **Conditions to Avoid:** Avoid generation of dust, and exposure to heat, sparks, or open flames.
- **Incompatible Materials:** Strong oxidizing agents, strong acids, and strong bases.[4]
- **Hazardous Decomposition Products:** When heated to decomposition, it may emit toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides.[5]

## Toxicological Information

No specific toxicological data for **N-[4-(4-aminophenoxy)phenyl]acetamide** was found. The information below is inferred from structurally related compounds.

- Acute Toxicity: Likely to be harmful if swallowed.
- Skin Corrosion/Irritation: May cause skin irritation.
- Serious Eye Damage/Irritation: May cause serious eye irritation.
- Carcinogenicity: Some related aromatic amines and acetamides are classified as potential carcinogens. For example, the related compound N-(4-Ethoxyphenyl)acetamide (Phenacetin) is classified as Carc. 1B.[6] Therefore, this compound should be handled with caution as a potential carcinogen until further data is available.

## Experimental Protocols

### Safe Weighing and Handling of Solid N-[4-(4-aminophenoxy)phenyl]acetamide:

- Preparation: Don appropriate PPE (lab coat, gloves, safety glasses). Ensure a chemical fume hood is operational.
- Work Area: Designate a specific area for handling the compound. Cover the work surface with absorbent paper.
- Weighing: Use a microbalance within a fume hood or a balance enclosure to minimize dust dispersion. Use a spatula to carefully transfer the solid to a tared weighing paper or container.
- Transfer: To transfer the weighed solid to a reaction vessel, gently tap the weighing paper or use a powder funnel.
- Cleanup: Clean any spills immediately. Wipe down the work surface and spatula with a damp cloth. Dispose of all contaminated materials (weighing paper, absorbent paper, gloves) in a designated chemical waste container.
- Post-Handling: Wash hands thoroughly with soap and water after handling is complete.



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Figure 3: Workflow for Safe Handling of Solid N-[4-(4-aminophenoxy)phenyl]acetamide

## Ecological Information

No specific ecological data is available for **N-[4-(4-aminophenoxy)phenyl]acetamide**. It is recommended to prevent its release into the environment. Do not let the chemical enter drains.[5]

## Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[7]

## Transport Information

There is no specific data available for the transport of **N-[4-(4-aminophenoxy)phenyl]acetamide**. It is not expected to be regulated as a hazardous material for transportation, but it is advisable to consult with your institution's environmental health and safety department for specific guidance.

## Regulatory Information

No specific regulatory information was found for this compound. Users should consult local regulations to ensure compliance.

## Conclusion

This technical guide provides a detailed overview of the material safety considerations for **N-[4-(4-aminophenoxy)phenyl]acetamide**. While a complete, officially sanctioned MSDS is not currently available, the information presented, based on data from reliable sources and analysis of analogous compounds, offers a strong foundation for its safe handling in a research environment. By adhering to the principles of good laboratory practice and the specific precautions outlined in this document, researchers can minimize risks and work safely with this compound.

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- To cite this document: BenchChem. [N-[4-(4-aminophenoxy)phenyl]acetamide: A Comprehensive Technical Guide to Material Safety]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1265528/docs#n-4-4-aminophenoxy-phenyl-acetamide-a-comprehensive-technical-guide-to-material-safety\]](https://www.benchchem.com/product/b1265528/docs#n-4-4-aminophenoxy-phenyl-acetamide-a-comprehensive-technical-guide-to-material-safety)

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